

Tetrachlorocyclopropene: A Technical Safety Guide for Research Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrachlorocyclopropene

Cat. No.: B025203

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling procedures, and potential hazards associated with **tetrachlorocyclopropene** (CAS No. 6262-42-6). The information is intended for professionals in research and development who may handle this reactive compound.

Core Safety and Hazard Information

Tetrachlorocyclopropene is a colorless to pale yellow liquid with a pungent odor.^[1] It is classified as a substance that causes serious eye irritation and may cause respiratory irritation.^{[2][3][4]} It is also noted to be a lachrymator, a substance that causes tears.^[5] The toxicological properties of **tetrachlorocyclopropene** have not been fully investigated, and it should be handled with care as a laboratory chemical.^[5]

Hazard Statements:

- H319: Causes serious eye irritation.^{[2][3][4]}
- H335: May cause respiratory irritation.^{[2][3][4]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **tetrachlorocyclopropene**.

Property	Value	Source(s)
Molecular Formula	C ₃ Cl ₄	[2]
Molecular Weight	177.84 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][6]
Boiling Point	125-130 °C	[7][8]
Density	1.45 g/mL at 25 °C	[8]
Refractive Index	n _{20/D} 1.507	[8]
Stability	Stable under recommended storage conditions.[5] Hygroscopic, Moisture Sensitive, Volatile.	[5][6]

Toxicological Data

There is a notable lack of comprehensive toxicological data for **tetrachlorocyclopropene**. The safety data sheets consistently state that the toxicological properties have not been fully investigated.[2][5] Therefore, it should be handled as a substance with unknown toxicological effects.

Toxicity Endpoint	Data	Source(s)
Acute Toxicity	No data available	[2]
Skin Corrosion/Irritation	No data available, though skin contact should be avoided.	[2]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[2][3][4]
Respiratory or Skin Sensitization	No data available	[2]
Germ Cell Mutagenicity	No data available	[2]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[2]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[2][3]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[2]
Aspiration Hazard	No data available	[2]

Experimental Protocols

Specific experimental safety data for **tetrachlorocyclopropene**, such as LD50 values, are not readily available in published literature.[2][5] However, standard methodologies for assessing the key hazards associated with this chemical are well-established. Researchers planning to conduct such studies should refer to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Methodologies:

- Acute Oral Toxicity: Typically determined using methods like the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-

and-Down Procedure).[4][9] These studies involve administering the substance to animals (commonly rats) to determine the dose that causes mortality or evident toxicity.[4]

- **Skin Irritation/Corrosion:** Assessed using in vivo methods like the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) which involves applying the substance to the skin of rabbits.[10] In vitro alternatives, such as the Reconstructed Human Epidermis (RhE) test method (OECD TG 439), are now widely used to predict skin irritation potential by measuring cell viability after exposure.[3][11][12]
- **Eye Irritation/Corrosion:** The potential for a substance to cause eye damage is evaluated using methods like the OECD Test Guideline 405 (Acute Eye Irritation/Corrosion), which involves instilling the substance into the eye of a rabbit and observing for effects on the cornea, iris, and conjunctiva.[2][6]
- **Flash Point Determination:** The flash point of a volatile liquid is determined using either an open cup or closed cup method.[5] Common standardized methods include the Pensky-Martens closed-cup tester (ASTM D93) and the Cleveland open-cup method (ASTM D92).[1][13] The closed-cup method generally yields lower flash points as it contains the vapors.[5][13]

Exposure Controls and Personal Protection

Due to the irritant nature and unknown toxicological profile of **tetrachlorocyclopropene**, stringent exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory.

Control Parameter	Recommendation	Source(s)
Engineering Controls	Use only under a chemical fume hood. Ensure that eyewash stations and safety showers are close to the workstation location.	[5]
Eye/Face Protection	Wear safety glasses with side-shields or goggles. Use a face shield if there is a risk of splashing.	[3][5]
Skin Protection	Wear appropriate protective gloves (e.g., Fluorinated rubber) and clothing to prevent skin exposure.	[2][5]
Respiratory Protection	A NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be worn if exposure limits are exceeded or if irritation is experienced.	[2][14]
Hand Protection	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.	[2]

Safe Handling, Storage, and Emergency Procedures

Handling:

- Wash hands and any exposed skin thoroughly after handling.[5]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][5]

- Use only outdoors or in a well-ventilated area.[2][5]
- Do not get in eyes, on skin, or on clothing.[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[2][5]
- Store locked up.[2][5]
- Recommended storage temperature is 2 - 8 °C.[2][7]
- Incompatible with strong oxidizing agents.[5]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting.[3][5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2][5]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[5]

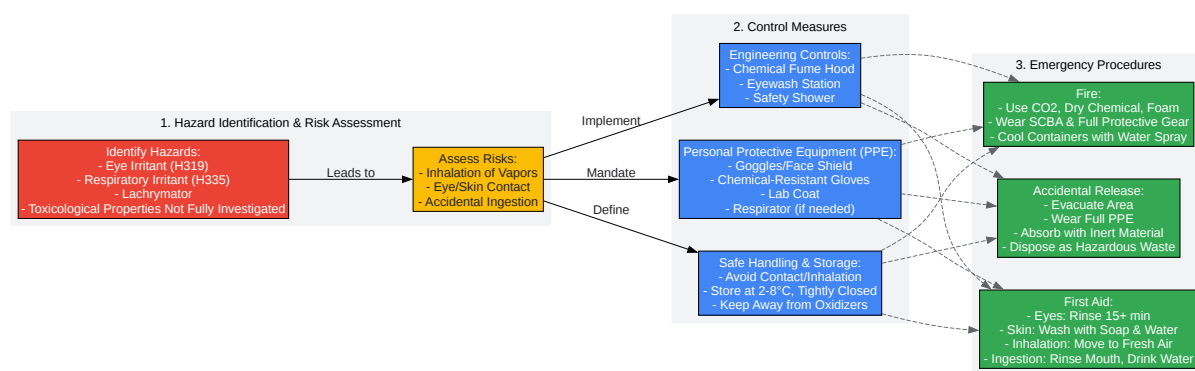
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[5]

Accidental Release Measures:

- Ensure adequate ventilation.[5]
- Use personal protective equipment as required.[5]
- Soak up with inert absorbent material and dispose of as hazardous waste.[5]
- Keep in suitable, closed containers for disposal.[5]
- Should not be released into the environment.[5]

Visualization of Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **tetrachlorocyclopropene**, from initial assessment to emergency response.



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Caption: Logical workflow for the safe handling of **tetrachlorocyclopropene**.

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- To cite this document: BenchChem. [Tetrachlorocyclopropene: A Technical Safety Guide for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025203#tetrachlorocyclopropene-safety-data-sheet]

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